

Application Notes and Protocols for Oral Gavage Administration of JHU-083

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: JHU-083

Cat. No.: B15613222

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview and detailed protocols for the administration of **JHU-083**, a brain-penetrable prodrug of the glutamine antagonist 6-diazo-5-oxo-L-norleucine (DON), via oral gavage in preclinical research settings. **JHU-083** is a promising therapeutic agent that targets metabolic pathways crucial for the proliferation of cancer cells and neuro-inflammation.

Introduction

JHU-083 is an orally bioavailable glutamine antagonist prodrug designed to deliver the active agent, DON, to target tissues, including the brain.^{[1][2]} It achieves this by masking the carboxylate and amine functionalities of DON, which enhances its oral bioavailability.^{[1][3]}

JHU-083 has demonstrated efficacy in various preclinical models, including medulloblastoma, glioma, prostate cancer, and models of neuro-inflammation, primarily by inhibiting glutamine-dependent metabolic pathways.^{[1][4][5][6]} These notes are intended to provide researchers with detailed methodologies for the preparation and oral administration of **JHU-083** to ensure reproducibility and accuracy in experimental setups.

Key Experimental Protocols

Preparation of JHU-083 for Oral Gavage

A critical step in ensuring experimental consistency is the proper preparation of the **JHU-083** dosing solution.

Materials:

- **JHU-083** (synthesized as previously described)[2]
- Sterile Phosphate-Buffered Saline (PBS)[2][5]
- Alternative vehicle: 5% ethanol in 50 mM HEPES buffer[7]
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Calibrated scale

Protocol:

- **Dose Calculation:** **JHU-083** doses are typically reported as the DON-equivalent dose. Due to the presence of promoieties, 1.83 mg of **JHU-083** is equivalent to 1.0 mg of unmodified DON.[2] All calculations should account for this conversion factor to achieve the desired DON-equivalent dosage.
- **Weighing JHU-083:** Accurately weigh the required amount of **JHU-083** powder using a calibrated scale.
- **Dissolution in Vehicle:**
 - For PBS: Dissolve the weighed **JHU-083** in sterile PBS to the desired final concentration. [2][5] For in vivo studies, dissolving **JHU-083** in sterile PBS is a common practice.[2]
 - For Ethanol/HEPES buffer: For alternative formulations, **JHU-083** stock solutions can be made by dissolving the compound in 100% ethanol and stored at -20°C. On the day of dosing, the stock solution is diluted with 50 mM HEPES buffer to the final concentration.[7]

- Mixing: Vortex the solution thoroughly to ensure complete dissolution.
- Administration Volume: The final volume for oral gavage in mice is typically a 100µL bolus.^[2] Adjust the concentration of the dosing solution to deliver the intended dose in this volume.
- Fresh Preparation: It is recommended to prepare the dosing solution fresh immediately before each administration to ensure stability and potency.^[4]

Oral Gavage Administration Procedure in Mice

The following protocol outlines the standard procedure for administering **JHU-083** via oral gavage to mice. All procedures should be performed in accordance with approved institutional animal care and use committee (IACUC) protocols.

Materials:

- Prepared **JHU-083** dosing solution
- Appropriately sized oral gavage needles (e.g., 20-22 gauge, flexible or rigid)
- Syringes (1 ml)
- Animal scale

Protocol:

- Animal Handling: Gently but firmly restrain the mouse. Proper handling is crucial to minimize stress and prevent injury to the animal.
- Dose Verification: Weigh the mouse to confirm the correct dose volume based on its body weight.
- Syringe Preparation: Draw the calculated volume of the **JHU-083** solution into the syringe fitted with the gavage needle. Ensure there are no air bubbles.
- Gavage Administration:
 - Position the mouse in an upright position.

- Gently insert the gavage needle into the esophagus via the side of the mouth. The needle should pass with minimal resistance. If resistance is met, withdraw and reposition.
- Slowly dispense the solution into the stomach.
- Carefully withdraw the gavage needle.
- Post-Administration Monitoring: Monitor the animal for any signs of distress, such as coughing or difficulty breathing, which could indicate improper administration.^{[2][4]} Animals should be monitored daily for general health and any signs of toxicity, such as weight loss.^{[2][5]}

Data Presentation

The following tables summarize quantitative data from various preclinical studies involving the oral administration of **JHU-083**.

Table 1: Pharmacokinetic and Efficacy Data of Orally Administered JHU-083

Parameter	Animal Model	JHU-083 Dose (DON-equivalent)	Dosing Regimen	Key Findings	Reference(s)
Brain Penetration	Athymic nude mice	20 mg/kg (single dose)	Single oral gavage	DON levels of 8-12 nmol/g detected in the brain 1 hour post-administration.[2]	[2]
Survival Extension	Athymic nude mice with D425MED tumors	20 mg/kg	Twice weekly	Significantly extended survival compared to vehicle control (P = 0.006).[2]	[2]
Survival Extension	C57BL/6J mice with mCB DNp53 MYC tumors	20 mg/kg	Twice weekly	Significantly extended survival.[2]	[2]
Survival Extension	Nude mice with orthotopic IDH1R132H glioma	1.9 mg/kg	5 days/week for 3 weeks, then 2 days/week	No significant survival benefit (P = 0.053).[4]	[4]
Survival Extension	Nude mice with orthotopic IDH1R132H glioma	25 mg/kg	2 days/week	Improved survival (P = 0.027).[4]	[4]
Tumor Growth Inhibition	C57BL/6J mice with prostate or	1 mg/kg daily for 5-9 days,	Daily	Significant tumor growth inhibition and	[5]

	bladder tumors	then 0.3 mg/kg daily		tumor weight reduction.[5]
Cognitive Improvement	APOE4 knock-in mice	Not specified	3 times/week for 4-5 months	Improved hippocampal-dependent Barnes maze performance. [6]

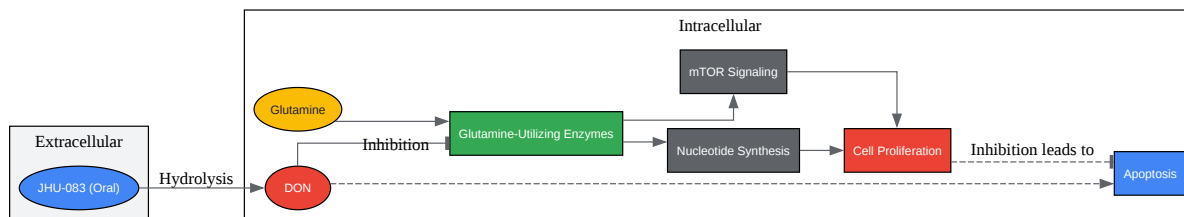
Table 2: In Vitro Efficacy of JHU-083

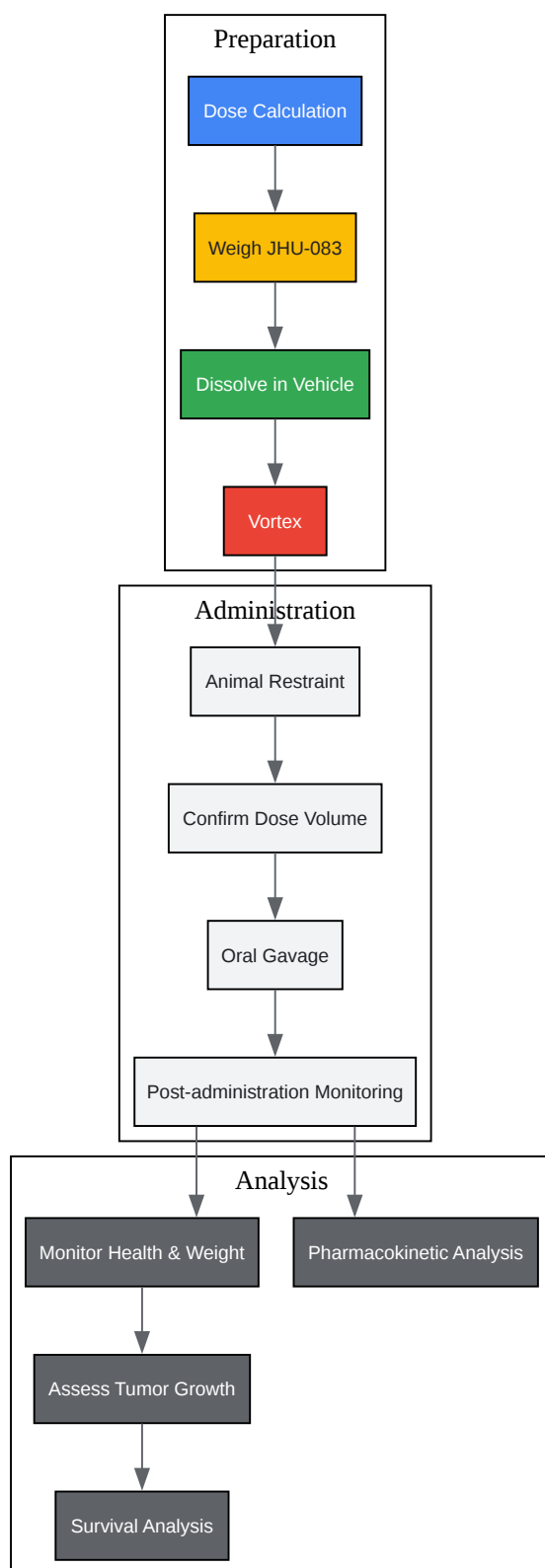
Cell Line(s)	JHU-083 Concentration	Duration of Treatment	Effect	Reference(s)
MYC-expressing medulloblastoma cell lines	10 μ M	Not specified	Significantly reduced growth. [2]	[2]
MYC-expressing medulloblastoma cell lines	10 μ M	24 hours	Increased expression of cleaved-PARP (apoptosis marker).[2]	[2]
MYC-expressing medulloblastoma cell lines	10 μ M or 20 μ M	72 hours	Significant increase in cleaved caspase-3 positive cells.[2]	[2]

Mandatory Visualizations

Signaling Pathway and Experimental Workflow Diagrams

The following diagrams, generated using Graphviz (DOT language), illustrate key signaling pathways affected by **JHU-083** and a typical experimental workflow for its in vivo administration.





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